

Application Notes and Protocols for the DOCA-Salt Uninephrectomy Model of Hypertension

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: T-1-Doca

Cat. No.: B12370813

[Get Quote](#)

These application notes provide a comprehensive overview and detailed protocols for inducing hypertension in rodents using the Deoxycorticosterone Acetate (DOCA)-salt model combined with uninephrectomy. This model is a widely utilized pre-clinical tool for investigating the mechanisms of salt-sensitive hypertension and for evaluating the efficacy of novel therapeutic agents.

Introduction

The DOCA-salt hypertensive model is a well-established experimental paradigm that mimics low-renin hypertension in humans.^{[1][2]} The administration of the mineralocorticoid DOCA, in conjunction with a high-salt diet and reduced renal mass through uninephrectomy, leads to a sustained increase in blood pressure.^{[2][3][4]} This model is characterized by volume expansion, increased sympathetic nervous system activity, and endothelial dysfunction, making it highly relevant for studying the pathophysiology of cardiovascular and renal diseases.^{[5][6][7]}

Experimental Overview

The establishment of the DOCA-salt uninephrectomy model involves an initial surgical procedure to remove one kidney (uninephrectomy). Following a recovery period to allow for compensatory renal hypertrophy, the animals are administered DOCA and provided with a high-salt diet.^{[3][8]} Blood pressure is monitored throughout the study to confirm the development of hypertension.

Data Presentation

Table 1: Anesthetic and Analgesic Agents for Rodent Uninephrectomy

Agent Class	Drug	Dosage (Rat)	Dosage (Mouse)	Route of Administration	Notes
Inhalant Anesthetic	Isoflurane	Induction: 3-5%, Maintenance: 1.5-3% in oxygen	Induction: 3-5%, Maintenance: 1.5-3% in oxygen	Inhalation	Preferred method due to rapid induction and recovery. [9] [10] [11]
Injectable Anesthetic	Ketamine/Xylazine Cocktail	Ketamine: 70 mg/kg, Xylazine: 7.0 mg/kg	Ketamine: 100 mg/kg, Xylazine: 10 mg/kg	Intraperitoneal (IP)	A common combination for injectable anesthesia in rodents. [2] [9] [10]
Pre-operative Analgesic	Ketoprofen	2.5 mg/kg	5 mg/kg	Subcutaneous (SC)	Administered prior to surgery to manage pain. [3] [7]
Post-operative Analgesic	Buprenorphine SR	1-1.2 mg/kg	0.5-1 mg/kg	Subcutaneous (SC)	Provides long-acting pain relief post-surgery. [12]
Local Anesthetic	Lidocaine/Bupivacaine	0.5% Lidocaine, 0.25% Bupivacaine	0.5% Lidocaine, 0.25% Bupivacaine	Subcutaneous (at incision site)	Used to block nerve conduction at the surgical site for additional pain management. [9] [11] [13]

Table 2: DOCA and Salt Administration Protocol

Parameter	Recommendation	Notes
Animal Model	Male Sprague-Dawley or Wistar rats (200-300g)	Other strains and mice can also be used.[4][14]
DOCA Dosage	20-25 mg/kg	Administered subcutaneously twice a week or via a slow-release pellet.[2][4]
DOCA Vehicle	Dimethylformamide (DMF) or sesame oil	DOCA is dissolved in a suitable vehicle for injection.[2]
Salt Supplementation	1% NaCl + 0.2% KCl in drinking water	Provided ad libitum following uninephrectomy and initiation of DOCA treatment.[15][16]
Duration of Treatment	4-6 weeks	Sufficient to induce a sustained hypertensive state.[2]

Experimental Protocols

Pre-operative Procedures

- **Animal Acclimation:** House animals in a controlled environment ($23 \pm 2^{\circ}\text{C}$, 12/12h light/dark cycle) for at least one week prior to the surgical procedure to allow for acclimation.[14]
- **Fasting:** Fast the animals overnight (approximately 8 hours) before surgery to reduce the risk of anesthetic complications.[3]
- **Anesthesia and Analgesia:** Anesthetize the animal using an appropriate method as detailed in Table 1. Administer a pre-operative analgesic to manage pain.[3][7]
- **Surgical Preparation:** Shave the fur from the surgical area (flank) and disinfect the skin using three alternating scrubs of an antiseptic solution (e.g., povidone-iodine or chlorhexidine) and 70% ethanol.[3][17] Place the animal on a heating pad to maintain body temperature throughout the procedure.[3][7] Apply ophthalmic ointment to the eyes to prevent corneal drying.[3][17]

Uninephrectomy Surgical Protocol

- Incision: Make a small flank incision (approximately 1.5-2 cm) through the skin and underlying muscle layers to expose the kidney.[\[2\]](#)[\[15\]](#)
- Kidney Exteriorization: Gently exteriorize the kidney through the incision.
- Ligation: Securely ligate the renal artery, renal vein, and ureter together with a single suture (e.g., 4-0 silk).
- Nephrectomy: Excise the kidney distal to the ligature.
- Hemostasis: Check for any bleeding from the renal pedicle. If necessary, apply gentle pressure with a sterile cotton-tipped applicator.
- Wound Closure: Close the muscle layer using an absorbable suture (e.g., 4-0 Vicryl) and the skin with non-absorbable sutures or wound clips.[\[18\]](#)

Post-operative Care

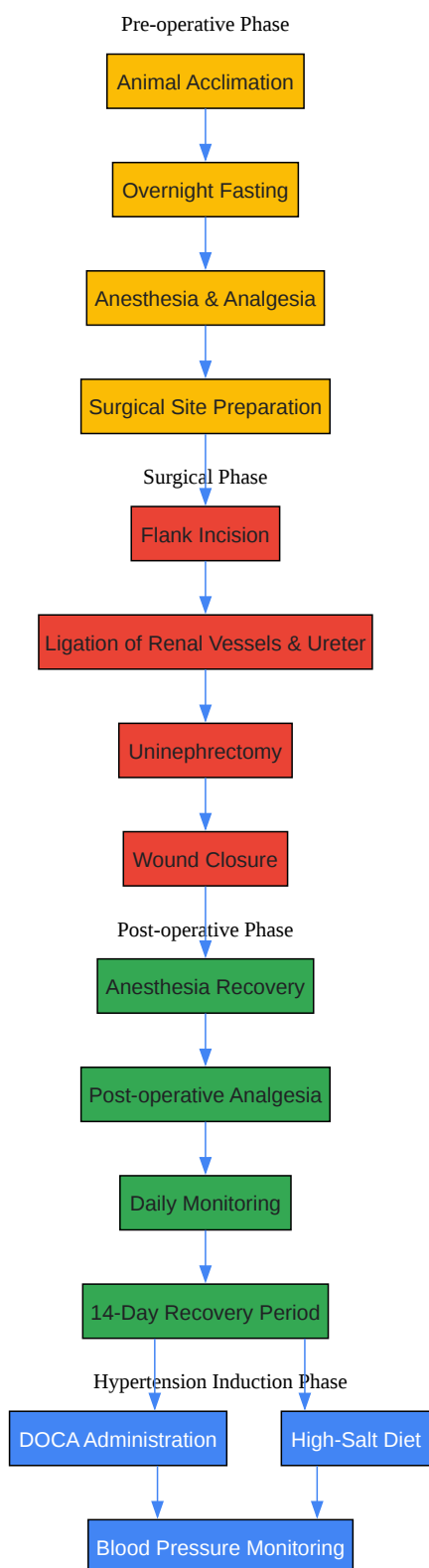
- Recovery: Monitor the animal continuously until it is fully recovered from anesthesia and able to maintain sternal recumbency.[\[19\]](#) Provide a heat source during the recovery period to prevent hypothermia.[\[3\]](#)[\[19\]](#)
- Analgesia: Administer post-operative analgesics as described in Table 1 to manage pain for at least 3 days following surgery.[\[3\]](#)
- Monitoring: Observe the animal daily for signs of pain, distress, or infection at the surgical site.
- Recovery Period: Allow a 14-day recovery period after uninephrectomy to permit compensatory renal hypertrophy before initiating DOCA and salt treatment.[\[3\]](#)[\[8\]](#)

Induction of Hypertension

- DOCA Administration: Begin subcutaneous injections of DOCA or implant a DOCA pellet.[\[2\]](#)
[\[4\]](#)

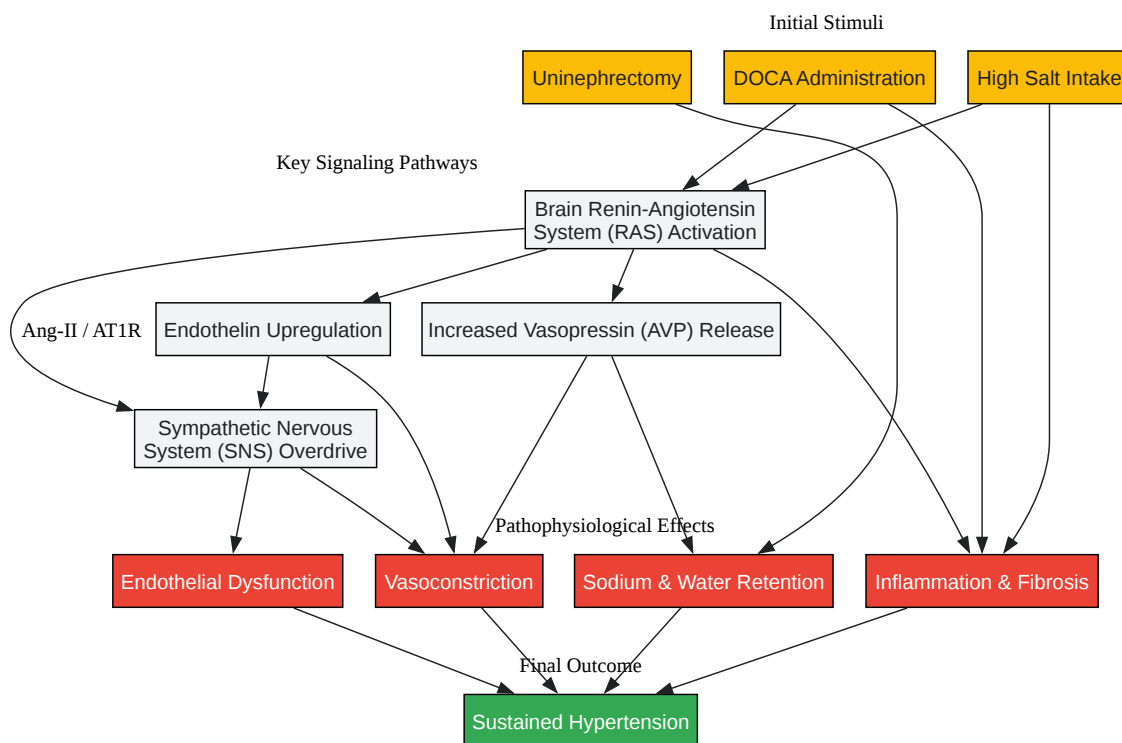
- High-Salt Diet: Replace the drinking water with a solution containing 1% NaCl and 0.2% KCl. [\[15\]](#)[\[16\]](#)
- Blood Pressure Monitoring: Measure blood pressure at regular intervals (e.g., weekly) using a non-invasive tail-cuff method or radiotelemetry for continuous monitoring. A significant increase in blood pressure is typically observed within the first 7 days of treatment, with a sustained elevation over the following weeks.[\[3\]](#)[\[20\]](#)

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the DOCA-salt uninephrectomy model.



[Click to download full resolution via product page](#)

Caption: Signaling pathways in DOCA-salt induced hypertension.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ahajournals.org [ahajournals.org]
- 2. ijvets.com [ijvets.com]
- 3. Development of the Deoxycorticosterone Acetate (DOCA)-salt Hypertensive Rat Model - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The DOCA-Salt Hypertensive Rat as a Model of Cardiovascular Oxidative and Inflammatory Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 5. DOCA-Salt Hypertension: an Update - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A review of deoxycorticosterone acetate-salt hypertension and its relevance for cardiovascular physiotherapy research - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Development of the Deoxycorticosterone Acetate (DOCA)-salt Hypertensive Rat Model [bio-protocol.org]
- 9. uwm.edu [uwm.edu]
- 10. Rodent Anesthesia and Analgesia Guideline [ohiostateresearch.knowledgebase.co]
- 11. Mouse and Rat Anesthesia and Analgesia - PMC [pmc.ncbi.nlm.nih.gov]
- 12. dsv.ulaval.ca [dsv.ulaval.ca]
- 13. Rodent Anesthesia and Analgesia | Animal Care and Use Program [animalcare.ubc.ca]
- 14. pubcompare.ai [pubcompare.ai]
- 15. ahajournals.org [ahajournals.org]
- 16. Renal protective effects of N-acetyl-Ser-Asp-Lys-Pro in DOCA-salt hypertensive mice - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Rodent Survival Surgery Guideline [ohiostateresearch.knowledgebase.co]
- 18. oacu.oir.nih.gov [oacu.oir.nih.gov]
- 19. research.fsu.edu [research.fsu.edu]

- 20. Development of the Deoxycorticosterone Acetate (DOCA)-salt Hypertensive Rat Model [en.bio-protocol.org]
- To cite this document: BenchChem. [Application Notes and Protocols for the DOCA-Salt Uninephrectomy Model of Hypertension]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370813#surgical-procedures-for-doca-salt-model-uninephrectomy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com